

# Application Notes and Protocols for 3,5-Octadiyne

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## Compound of Interest

Compound Name: 3,5-Octadiyne

Cat. No.: B098918

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **3,5-Octadiyne** (CAS RN: 16387-70-5). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

## Compound Information

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>10</sub>	[1][2]
Molecular Weight	106.17 g/mol	[1]
Appearance	Clear, Yellow to Reddish-Yellow Liquid	[1]
Boiling Point	164 °C	[1][3]
Density	0.834 g/cm <sup>3</sup>	[3]
Flash Point	43.20 °C	[3]
CAS Number	16387-70-5	[1][2]

## Safety and Hazards

**3,5-Octadiyne** is a flammable liquid and vapor.[1][2] It may be fatal if swallowed and enters airways.[1] It is incompatible with oxidizing agents.[1]

Hazard Statements:

- H226: Flammable liquid and vapor.[2]
- H304: May be fatal if swallowed and enters airways.

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. – No smoking.[1]
- P233: Keep container tightly closed.[1]
- P240: Ground and bond container and receiving equipment.[1]
- P241: Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- P242: Use only non-sparking tools.[1]
- P243: Take precautionary measures against static discharge.[1]
- P280: Wear protective gloves, eye protection.[1]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.[1]
- P331: Do NOT induce vomiting.[1]
- P403+P235: Store in a well-ventilated place. Keep cool.[2]
- P501: Dispose of contents and container in accordance with local, regional, national regulations.[1]

## Handling Procedures

### 3.1. Personal Protective Equipment (PPE)

- Gloves: Wear protective gloves.

- Eye Protection: Wear eye protection.
- Lab Coat: A standard lab coat should be worn.
- Footwear: Closed-toe shoes are mandatory. Protective boots may be necessary depending on the scale of work.[\[1\]](#)

### 3.2. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- Ensure eyewash stations and safety showers are readily accessible.

### 3.3. Dispensing and Transfer

- Ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)
- Use only non-sparking tools.[\[1\]](#)
- If possible, use a closed system for transfers to minimize vapor generation.[\[1\]](#)

## Storage Procedures

Storage Condition	Recommendation
Temperature	Store in a cool, dark, and well-ventilated place. <a href="#">[1]</a> Recommended storage temperature is between 10°C - 25°C. <a href="#">[3]</a>
Container	Keep container tightly closed. <a href="#">[1]</a>
Incompatible Materials	Store away from oxidizing agents. <a href="#">[1]</a>
Security	Store locked up. <a href="#">[1]</a>

## Experimental Protocols

### 5.1. General Use in a Research Setting

- Preparation: Before starting any experiment, ensure all necessary PPE is worn and engineering controls are in place.
- Aliquotting:
  - If working with small quantities, it is advisable to aliquot the required amount in the fume hood.
  - Use grounded equipment and non-sparking tools for transfer.
- Reaction Setup:
  - Set up reactions in a fume hood.
  - Ensure the reaction vessel is properly secured.
  - If heating is required, use a controlled heating mantle or oil bath. Avoid open flames.
- Work-up and Purification:
  - Quench reactions carefully, especially if exothermic processes are anticipated.
  - Perform extractions and other purification steps in the fume hood.
- Waste Disposal:
  - Dispose of all waste containing **3,5-Octadiyne** in a designated, properly labeled hazardous waste container.
  - Follow all local, regional, and national regulations for hazardous waste disposal.[\[1\]](#)

## 5.2. Spill Response

- Small Spills:
  - In case of a small spill, absorb the material with a non-combustible absorbent material (e.g., sand, vermiculite).

- Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.
- Large Spills:
  - Evacuate the area immediately.
  - Alert your institution's environmental health and safety department.
  - Do not attempt to clean up a large spill without proper training and equipment.

### 5.3. First Aid

- If Swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.[1]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]

## Visualization

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## References

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